

comparing the performance of high-cis vs. low-cis polybutadiene in elastomers

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Compound of Interest

Compound Name: Polybutadiene

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A Comparative Guide to High-Cis and Low-Cis Polybutadiene in Elastomers

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of high-cis versus low-cis **polybutadiene** (BR) in elastomer applications. The information presented is supported by experimental data to assist in material selection and formulation development.

Executive Summary

Polybutadiene rubber is a synthetic elastomer widely used in various industries, particularly in tire manufacturing, due to its excellent abrasion resistance and low-temperature properties. The performance of **polybutadiene** is significantly influenced by the microstructure of its polymer chains, specifically the content of the cis-1,4 isomer. High-cis **polybutadiene**, with a cis-1,4 content typically exceeding 90%, generally exhibits superior performance in dynamic applications compared to its low-cis counterpart, which has a cis-1,4 content of around 40%.^[1] This guide will delve into the specific performance differences, supported by quantitative data and detailed experimental methodologies.

Performance Comparison: High-Cis vs. Low-Cis Polybutadiene

The microstructure of **polybutadiene** has a profound impact on its macroscopic properties. High-cis **polybutadiene**'s linear structure and high stereoregularity lead to enhanced elasticity, resilience, and resistance to abrasion and fatigue.^{[1][2]} In contrast, low-cis **polybutadiene** offers advantages in processability.^[1]

Quantitative Data Summary

The following table summarizes the typical quantitative differences in the performance of high-cis and low-cis **polybutadiene** elastomers. The data is compiled from a comparative study of a high-cis Nd-BR (Neocis® BR40) and a low-cis Li-BR (Intene® C30) in a chafer compound formulation (BR/NR 70/30 with 70 phr of N375 carbon black).^[1]

Property	High-Cis Polybutadiene (Neocis® BR40)	Low-Cis Polybutadiene (Intene® C30)	Test Method
Microstructure			
cis-1,4 Content	> 97% [3]	~38% [4]	Internal Method
Physical Properties			
Mooney Viscosity (ML 1+4 @ 100°C)	43 MU [3]	40 MU	ASTM D1646
Mechanical Properties (in compound)			
Hardness (Shore A)	65	64	ASTM D2240
Tensile Strength (MPa)	18.5	17.5	ASTM D412
Elongation at Break (%)	450	430	ASTM D412
Modulus at 300% (MPa)	12.5	12	ASTM D412
Dynamic & Other Properties (in compound)			
DIN Abrasion (mm ³)	95	105	DIN 53516
Heat Build-up (°C)	25	28	ASTM D623

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance comparison.

Mooney Viscosity (ASTM D1646)

This test method determines the viscosity of unvulcanized rubber. A rotor turns at a constant speed within a heated, pressurized die cavity filled with the rubber sample. The torque required to maintain the rotor's speed is measured and reported in Mooney Units (MU).

Hardness (ASTM D2240)

This method measures the indentation hardness of rubber using a durometer. A specified indenter is forced into the material under a specific load. The depth of indentation is converted into a hardness value on a scale of 0 to 100. For most elastomers, a Type A durometer is used.

Tensile Properties (ASTM D412)

This test evaluates the tensile strength, elongation at break, and modulus of vulcanized rubber. A dumbbell-shaped specimen is stretched at a constant rate until it breaks. The force required to break the specimen and the extent of elongation are recorded.

DIN Abrasion (DIN 53516)

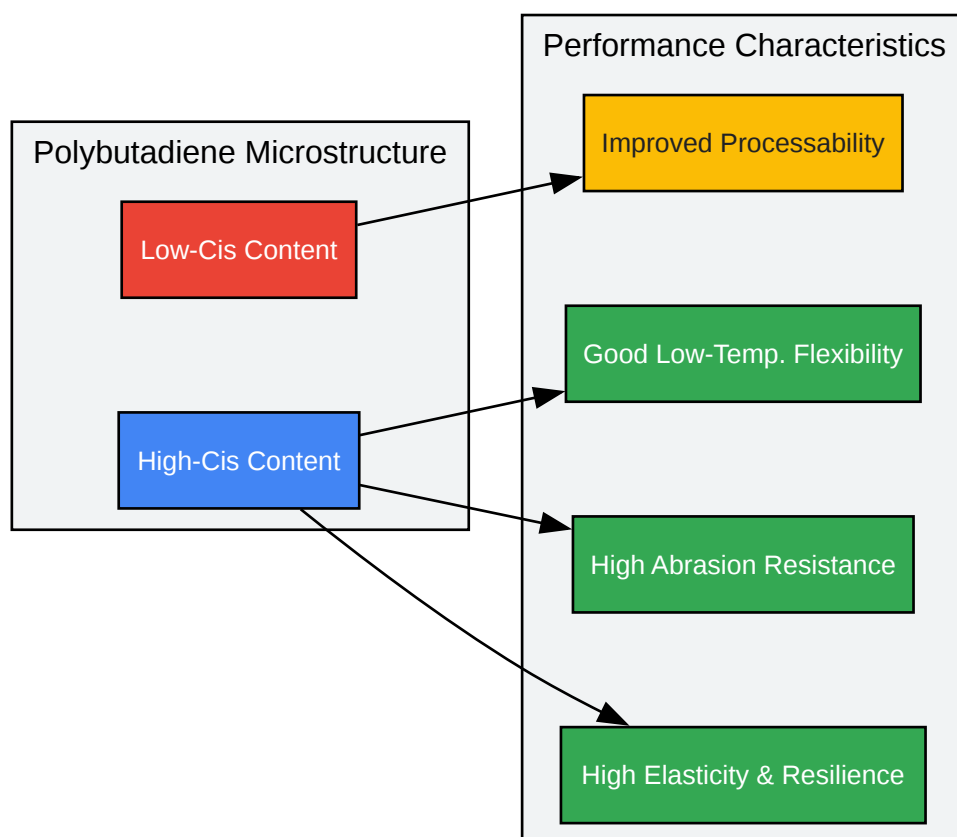
This method assesses the abrasion resistance of rubber. A cylindrical rubber specimen is moved across a rotating abrasive cloth under a specified load. The volume loss of the specimen after a defined distance is measured.

Heat Build-up (ASTM D623)

This test measures the temperature rise in a rubber sample subjected to rapid, cyclic deformation. The temperature increase is an indicator of the energy dissipated as heat (hysteresis), which is a critical parameter for applications like tires.

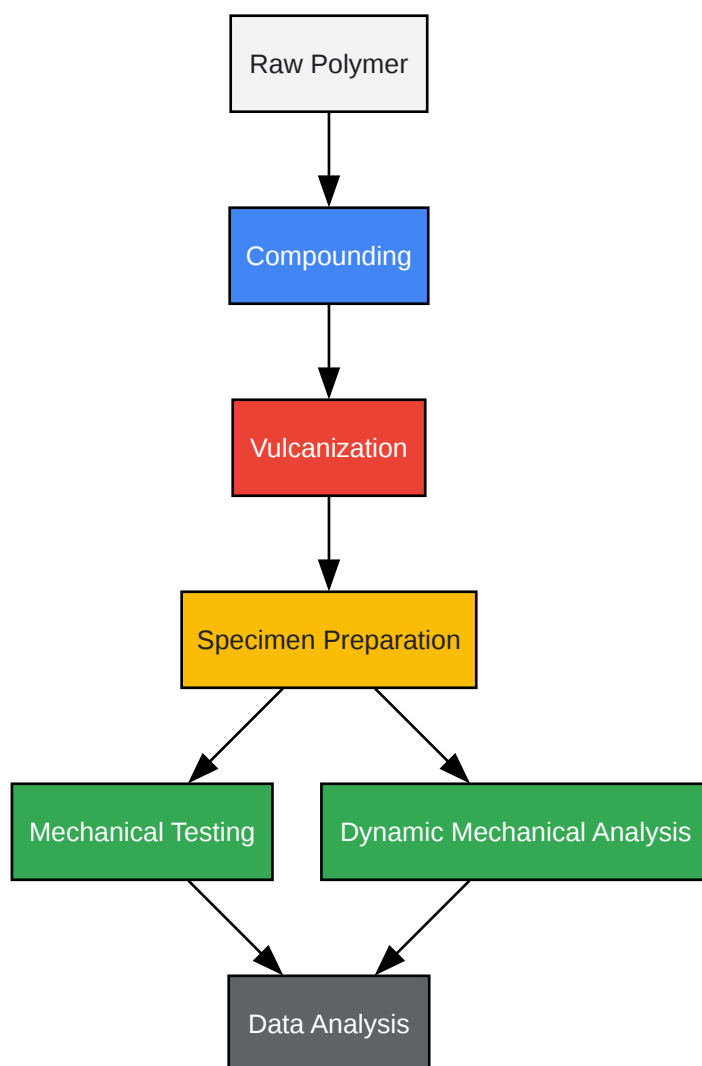
Visualizing the Performance Relationship

The following diagrams illustrate the logical relationships between the **polybutadiene** microstructure and its performance characteristics, as well as a typical experimental workflow for elastomer characterization.



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Caption: Relationship between cis content and elastomer performance.



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